

Molecular weight of Bis(2-(diphenylphosphino)ethyl)amine hydrochloride

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Compound of Interest

Compound Name: Bis(2-(diphenylphosphino)ethyl)amine hydrochloride

Cat. No.: B1343199

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An In-depth Technical Guide to **Bis(2-(diphenylphosphino)ethyl)amine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Bis(2-(diphenylphosphino)ethyl)amine hydrochloride**, a significant compound in synthetic and organometallic chemistry. This document details its chemical and physical properties, outlines experimental protocols for its synthesis and characterization, and discusses its applications, particularly as a phosphine ligand.

Chemical and Physical Properties

Bis(2-(diphenylphosphino)ethyl)amine hydrochloride, also known by its IUPAC name bis[2-(diphenylphosphanyl)ethyl]amine hydrochloride, is a solid compound commonly used as a tridentate ligand in coordination chemistry.^[1] Its key properties are summarized below.

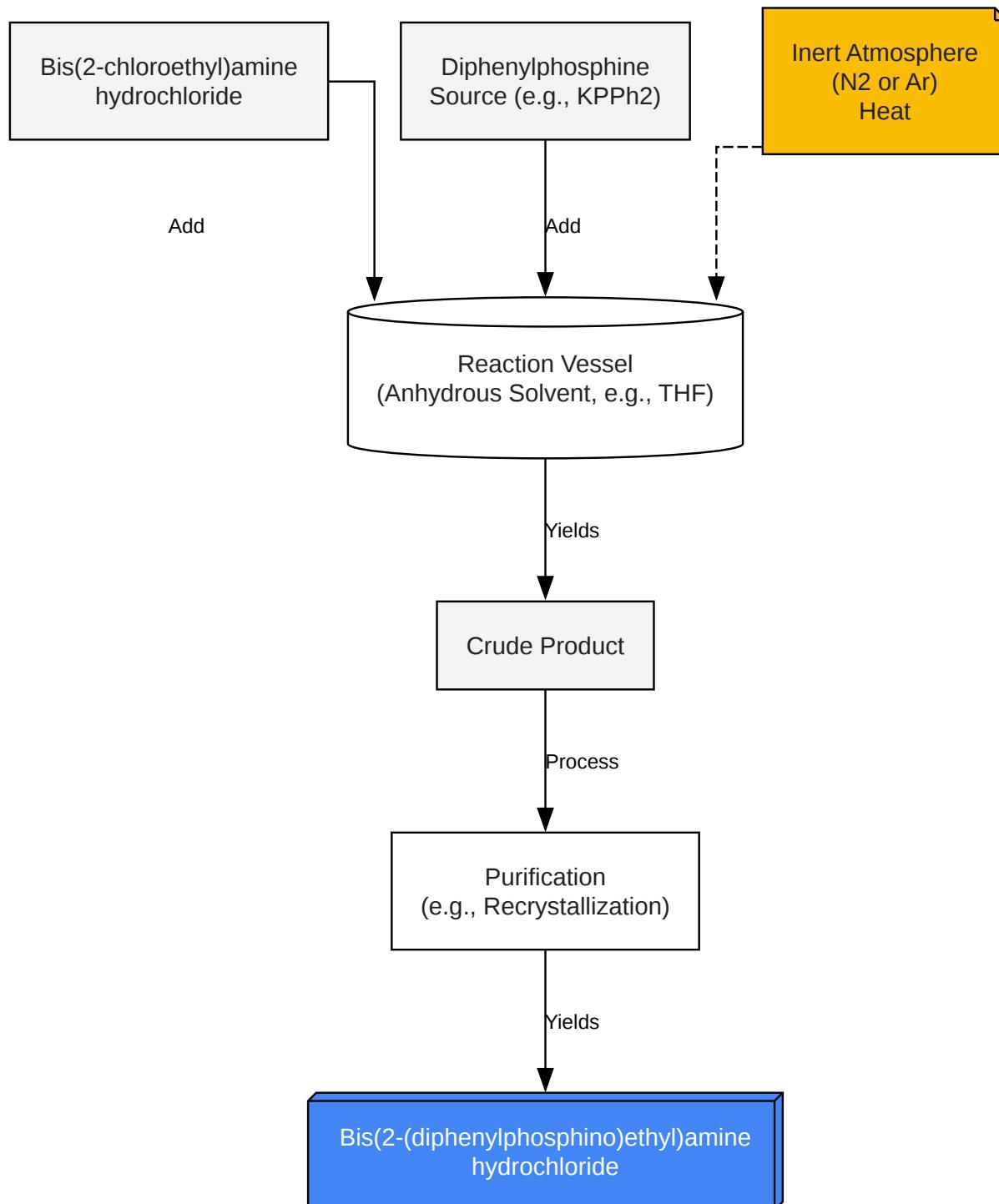
Property	Value	Source(s)
CAS Number	66534-97-2	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₂₈ H ₃₀ CINP ₂	[3] [4]
Molecular Weight	477.95 g/mol	[1] [2] [4]
Appearance	Solid	[1]
Melting Point	175-180 °C	[1] [2]
Purity	Available from 95% to 98%	[1] [2] [3]
Solubility	Insoluble in water	[2]
Storage Conditions	Inert atmosphere (Nitrogen or Argon), 2-8 °C	[2] [4]
LogP	6.03 - 6.43	[1] [2]

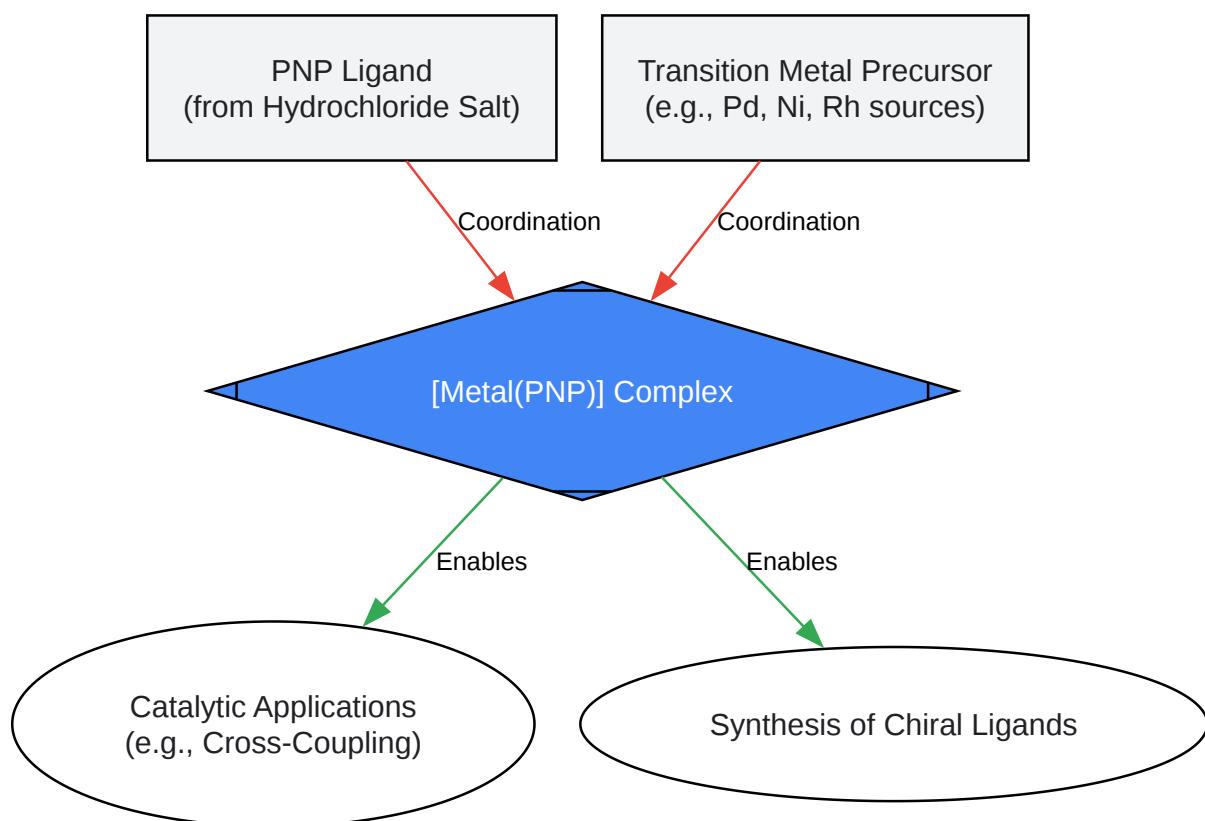
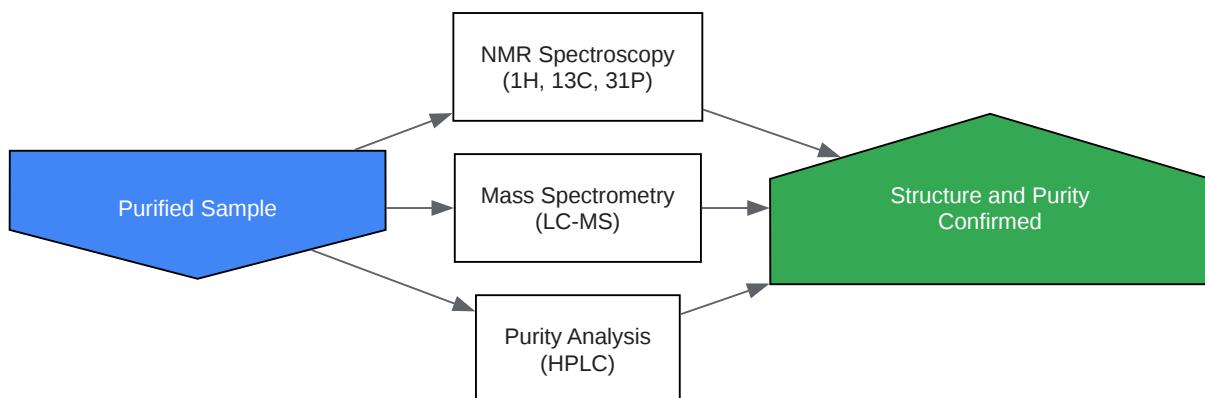
Experimental Protocols

The following sections describe generalized experimental procedures for the synthesis and characterization of **Bis(2-(diphenylphosphino)ethyl)amine hydrochloride**.

Synthesis Protocol

The synthesis of this compound typically involves the reaction of bis(2-chloroethyl)amine hydrochloride with a suitable diphenylphosphine source in the presence of a base. A representative synthetic route is outlined below.





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